

Personal protective equipment for handling 1,3-Diiodobenzene

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Compound of Interest

Compound Name: 1,3-Diiodobenzene

Cat. No.: B1666199

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Essential Safety and Handling Guide for 1,3-Diiodobenzene

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **1,3-Diiodobenzene** (CAS No. 626-00-6). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Hazard Identification and Classification

1,3-Diiodobenzene is classified as a hazardous chemical.^[1] It is crucial to understand its primary hazards before handling. The substance is identified as a skin irritant, a serious eye irritant, and may cause respiratory irritation.^{[1][2]}

Table 1: GHS Hazard Classification for **1,3-Diiodobenzene**

Hazard Class	Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation[2]
Serious Eye Irritation	Category 2	H319: Causes serious eye irritation[2]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation[2]

| Signal Word | - | Warning[1][2] |

Table 2: Physical and Chemical Properties

Property	Value
CAS Number	626-00-6[1]
Molecular Formula	C ₆ H ₄ I ₂ [3]
Molecular Weight	329.90 g/mol [3]
Appearance	Solid[3]
Melting Point	34-37 °C
Boiling Point	285 °C[4]

| Flash Point | 113 °C (235.4 °F) - closed cup |

Personal Protective Equipment (PPE) and Engineering Controls

Strict adherence to PPE guidelines and the use of proper engineering controls are mandatory to minimize exposure.

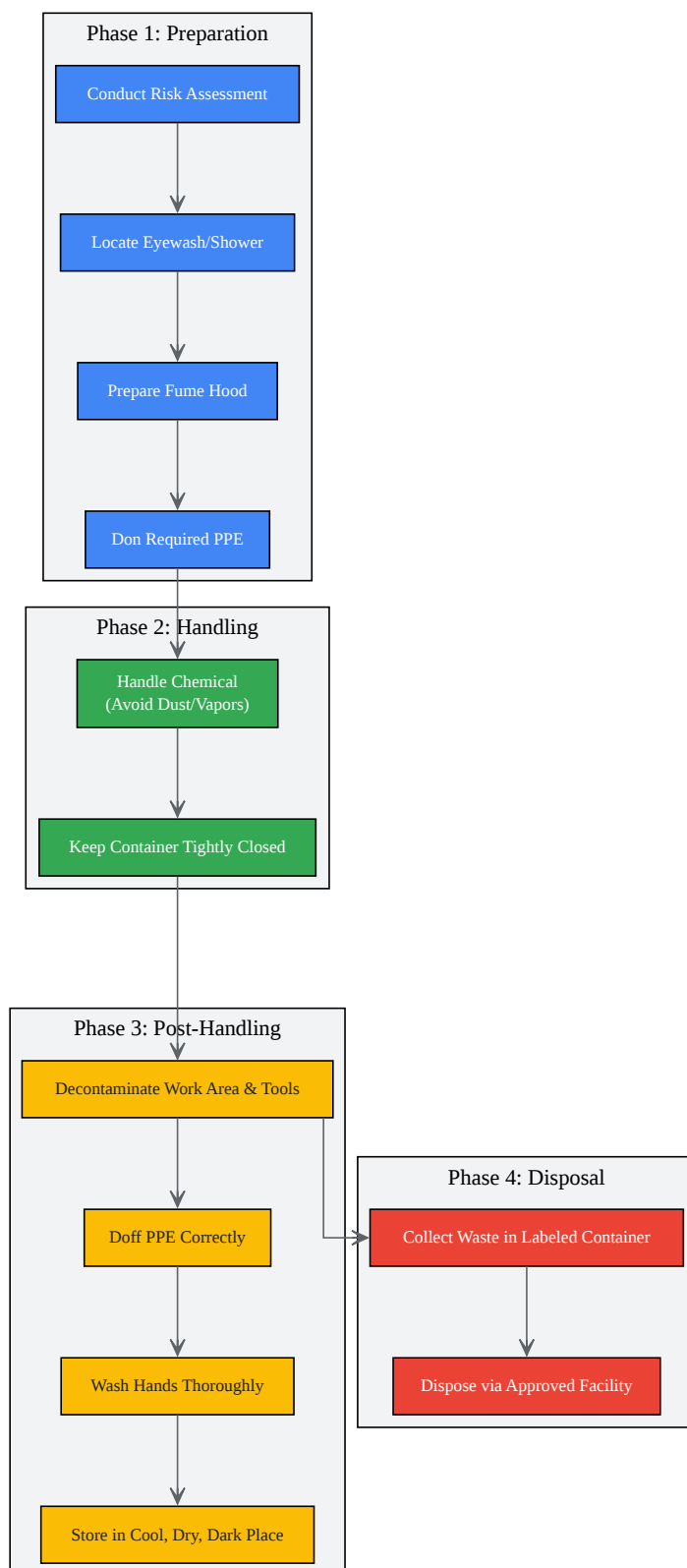
- Engineering Controls: Handle **1,3-Diiodobenzene** only in a well-ventilated area.[1][2] A certified chemical fume hood is required. Ensure that safety showers and eyewash stations

are readily accessible and in close proximity to the workstation.[1]

- Eye and Face Protection: Wear tightly fitting chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[1][2]
- Skin Protection:
 - Gloves: Handle with chemical-impermeable gloves (e.g., nitrile rubber) inspected for integrity before use.[2][5] Use proper glove removal technique to avoid skin contact.[5]
 - Body Protection: Wear impervious clothing and a lab coat.[2][5] For larger quantities or significant risk of splashing, fire/flame-resistant clothing may be necessary.[2]
- Respiratory Protection: Avoid breathing dust or vapors.[1][2] If ventilation is inadequate or irritation is experienced, use a NIOSH-approved full-face respirator with appropriate cartridges (e.g., N95 dust mask or combination ABEK type).[5]

Step-by-Step Handling and Storage Protocol

Adherence to this workflow is critical for safe handling from receipt to disposal.



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Caption: Safe Handling Workflow for **1,3-Diiodobenzene**.

Operational Steps:

- Pre-Handling:
 - Conduct a thorough risk assessment for the specific procedure.
 - Ensure the work area is well-ventilated, preferably within a chemical fume hood.[\[2\]](#)[\[5\]](#)
 - Confirm the location and functionality of safety showers and eyewash stations.[\[1\]](#)
 - Don all required PPE as specified in Section 2.
- Handling:
 - Avoid contact with skin and eyes.[\[2\]](#)[\[3\]](#)
 - Prevent the formation of dust and aerosols.[\[2\]](#)[\[3\]](#)[\[5\]](#)
 - Use non-sparking tools to prevent ignition.[\[2\]](#)[\[6\]](#)
 - Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - The material is light-sensitive; store protected from light.[\[3\]](#)
 - For long-term stability, refrigeration at 2-8°C is recommended.[\[1\]](#)
 - Keep away from incompatible materials such as oxidizing agents.[\[1\]](#)[\[3\]](#)

Emergency and Disposal Plans

Immediate and appropriate action is vital in an emergency.

First-Aid Measures:

- Inhalation: Immediately move the person to fresh air.[2][3] If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek medical attention.[3]
- Skin Contact: Take off all contaminated clothing immediately.[2] Wash the affected area with plenty of soap and water for at least 15 minutes.[1][3] If skin irritation occurs, get medical help.[2]
- Eye Contact: Immediately rinse cautiously with water for at least 15 minutes, also under the eyelids.[1][3] Remove contact lenses if present and easy to do so.[2] Continue rinsing and seek immediate medical attention.[2][3]
- Ingestion: If the victim is conscious, rinse their mouth with water and give 2-4 cupfuls of water or milk.[3] Never give anything by mouth to an unconscious person.[3][5] Seek immediate medical attention.[3]

Accidental Release Measures (Spills):

- Evacuate personnel to a safe area and ensure adequate ventilation.[2]
- Wear all necessary PPE, including respiratory protection.[2][5]
- Prevent further leakage if it is safe to do so. Do not let the chemical enter drains.[2][5]
- For solid spills, sweep up the material, avoiding dust generation, and place it into a suitable, closed, and labeled container for disposal.[1][3][5]
- Use spark-proof tools for collection.[2][6]

Disposal Plan:

- Chemical waste must be disposed of in accordance with all applicable federal, state, and local environmental regulations.[1][3]
- Dispose of the contents and container at an approved waste disposal facility.[1][2]
- Do not empty into drains.[1]

- Contaminated packaging should be treated as unused product and disposed of accordingly. [5]

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